

# An In-depth Technical Guide on Ethyl 2-formyloxazole-4-carboxylate

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## Compound of Interest

Compound Name: Ethyl 2-formyloxazole-4-carboxylate

Cat. No.: B175793

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CAS Number: 181633-60-3

This technical guide provides a comprehensive overview of **Ethyl 2-formyloxazole-4-carboxylate**, a heterocyclic organic compound of interest to researchers and professionals in drug development and organic synthesis. While specific data for this compound is limited in publicly available literature, this guide synthesizes information on its core structure, plausible synthetic routes, and potential applications by drawing parallels with closely related analogues.

## Chemical Structure and Properties

**Ethyl 2-formyloxazole-4-carboxylate** features an oxazole ring substituted with a formyl group at the 2-position and an ethyl carboxylate group at the 4-position. The presence of these functional groups imparts a unique chemical reactivity, making it a potentially valuable building block in medicinal chemistry.

Table 1: Physicochemical Properties of Structurally Similar Compounds

Due to the limited availability of specific experimental data for **Ethyl 2-formyloxazole-4-carboxylate**, the following table presents data for analogous compounds to provide a comparative context.

| Compound Name   | CAS Number  | Molecular Formula   | Molecular Weight ( g/mol ) | Melting Point (°C) |
|---|-------------|---|----------------------------|--------------------|
| Ethyl 2-aminothiazole-4-carboxylate                               | 5398-36-7   | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S | 172.20                     | 177-181            |
| Ethyl 2-bromothiazole-4-carboxylate                               | 100367-77-9 | C <sub>6</sub> H <sub>6</sub> BrNO <sub>2</sub> S             | 236.09                     | 67-71              |
| Ethyl 2-(3-formyl-4-hydroxyphenyl)-4-methylthiazole-5-carboxylate | 161798-01-2 | C <sub>14</sub> H <sub>13</sub> NO <sub>4</sub> S             | 291.32                     | 116                |

Data sourced from publicly available chemical databases.

## Plausible Synthetic Methodologies

The synthesis of **Ethyl 2-formyloxazole-4-carboxylate** is not well-documented in readily accessible scientific literature. However, based on established organic chemistry principles for the synthesis of substituted oxazoles, a plausible synthetic pathway can be proposed. A common route to the oxazole-4-carboxylate core involves the cyclization of a serine-derived intermediate. The introduction of the formyl group at the 2-position could be a subsequent step or integrated into the initial cyclization.

### Proposed Experimental Protocol: Two-Step Synthesis from a Precursor

This hypothetical protocol is based on general methods for oxazole synthesis and subsequent formylation.

#### Step 1: Synthesis of Ethyl oxazole-4-carboxylate

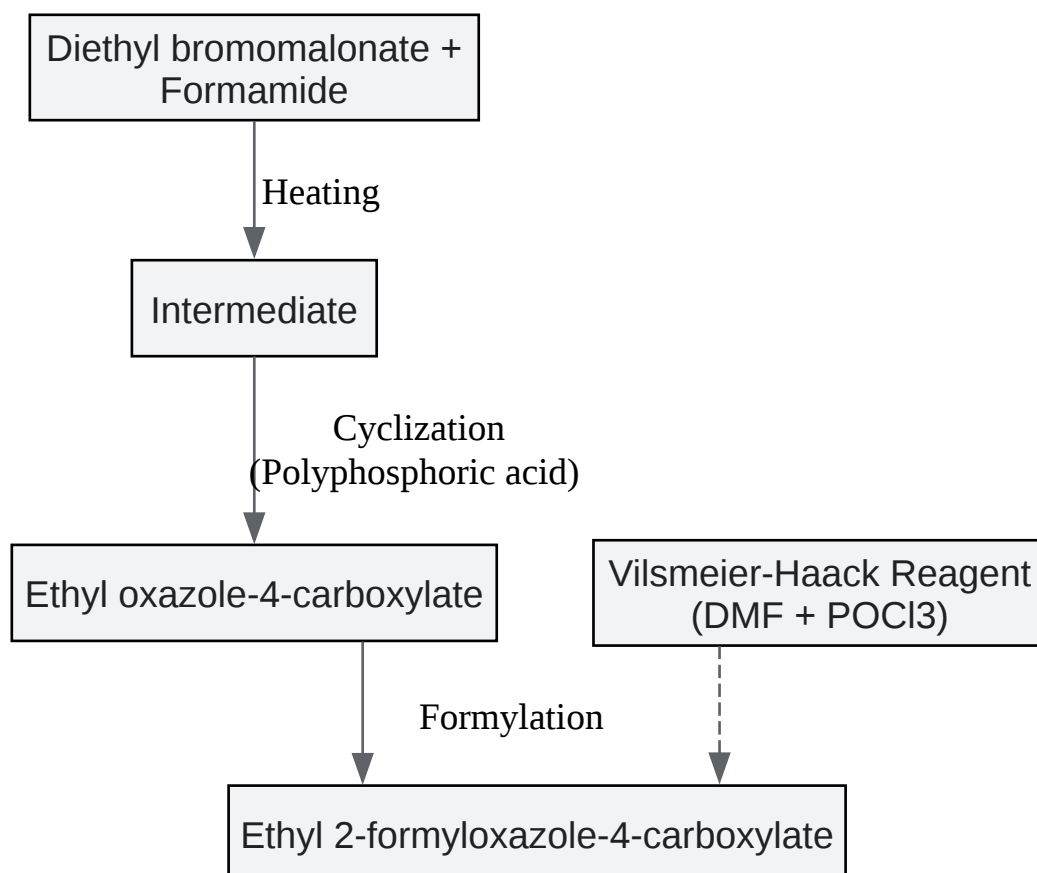
- Materials: Diethyl bromomalonate, formamide, polyphosphoric acid.

- Procedure: A mixture of diethyl bromomalonate and an excess of formamide is heated. The resulting intermediate is then cyclized using a dehydrating agent such as polyphosphoric acid to yield Ethyl oxazole-4-carboxylate. The crude product is purified by column chromatography.

#### Step 2: Formylation at the 2-position

- Materials: Ethyl oxazole-4-carboxylate, a suitable formylating agent (e.g., Vilsmeier-Haack reagent prepared from DMF and POCl<sub>3</sub>), and a non-polar solvent.
- Procedure: To a solution of Ethyl oxazole-4-carboxylate in an appropriate solvent, the formylating reagent is added dropwise at a controlled temperature. The reaction is monitored by TLC. Upon completion, the reaction is quenched, and the product, **Ethyl 2-formyloxazole-4-carboxylate**, is extracted and purified.

Diagram 1: Proposed Synthesis Workflow



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Caption: A potential two-step synthesis route to **Ethyl 2-formyloxazole-4-carboxylate**.

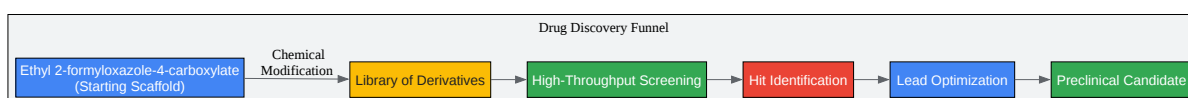
## Potential Applications in Drug Discovery and Development

The structural motifs present in **Ethyl 2-formyloxazole-4-carboxylate** suggest its potential utility as a versatile scaffold in drug discovery. The oxazole ring is a common feature in many biologically active compounds and natural products. The formyl group provides a reactive handle for a variety of chemical transformations, allowing for the synthesis of a diverse library of derivatives.

### Potential Roles:

- **Intermediate for Lead Compound Synthesis:** The aldehyde functionality can be readily converted into other functional groups, such as amines, alcohols, or carboxylic acids, enabling the exploration of structure-activity relationships (SAR).
- **Fragment-Based Drug Design:** The molecule itself could serve as a fragment for screening against biological targets.
- **Precursor to Bioactive Molecules:** The oxazole core is found in compounds with a wide range of activities, including anti-inflammatory, anti-cancer, and anti-microbial properties.

Diagram 2: Logical Relationships in Drug Discovery



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Caption: A conceptual workflow illustrating the potential use of the title compound in a drug discovery program.

## Conclusion

**Ethyl 2-formyloxazole-4-carboxylate**, CAS number 181633-60-3, represents a chemical entity with significant potential for applications in synthetic and medicinal chemistry. While direct experimental data remains scarce, this guide has provided a plausible framework for its synthesis and has highlighted its potential as a valuable building block in the development of novel therapeutic agents. Further research into the synthesis and reactivity of this compound is warranted to fully explore its utility.

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